

Personal protective equipment for handling 5-Amino-2-chlorobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-2-chlorobenzotrifluoride

Cat. No.: B120176

[Get Quote](#)

Essential Safety and Handling Guide for 5-Amino-2-chlorobenzotrifluoride

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **5-Amino-2-chlorobenzotrifluoride**. The following procedures for personal protective equipment (PPE), handling, and disposal are designed to ensure a safe laboratory environment.

Chemical Safety Profile:

5-Amino-2-chlorobenzotrifluoride is a chemical that is toxic if swallowed, inhaled, or absorbed through the skin.[1][2][3] It can cause irritation to the eyes, skin, and respiratory tract. [1] Long-term exposure may lead to bone and joint changes.[1]

Quantitative Data Summary

Property	Value	Source
Appearance	Slight pink crystalline powder	[1]
Molecular Formula	C ₇ H ₅ ClF ₃ N	[3]
Molecular Weight	195.57 g/mol	[3]
Physical State	Solid (at 20°C)	[3]
Storage Temperature	Refrigerated (0-10°C)	[3]
Exposure Limit (as F)	TWA: 2.5 mg/m ³	[1]
DOT Hazard Class	6.1 (Toxic solid)	[4]
UN Number	UN2811	[4]
Packing Group	III	[4]

Personal Protective Equipment (PPE) Protocol

A comprehensive personal protective equipment (PPE) plan is mandatory when handling **5-Amino-2-chlorobenzotrifluoride** to minimize exposure risk.

1. Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5]
- A face shield may be necessary in situations with a higher risk of splashing.[6]

2. Skin Protection:

- Gloves: Wear appropriate protective gloves to prevent skin exposure.[1][5] Inspect gloves for any damage before use and remove them carefully to avoid skin contamination.[5]
- Clothing: Wear appropriate protective clothing to prevent skin exposure, including long-sleeved clothing and a chemical-resistant apron.[1][7] In situations with a higher risk of exposure, impervious protective clothing and boots may be required.[6]

3. Respiratory Protection:

- A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[1]
- Use a vapor respirator or a full-face respirator if exposure limits are exceeded or if irritation is experienced.[7][8]

Handling and Disposal Plan

Operational Protocol for Handling:

- Ventilation: Always use this chemical in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[1][2][6]
- Avoid Contact: Take measures to avoid contact with skin, eyes, and clothing.[6] Do not breathe dust.[3]
- Hygiene: Do not eat, drink, or smoke when using this product.[2][3][9] Wash hands and face thoroughly after handling.[6][9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[1][2][3][6][9] The recommended storage temperature is refrigerated (0-10°C).[3] Store locked up.[2][3][9]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and close to the workstation.[1][5][6]

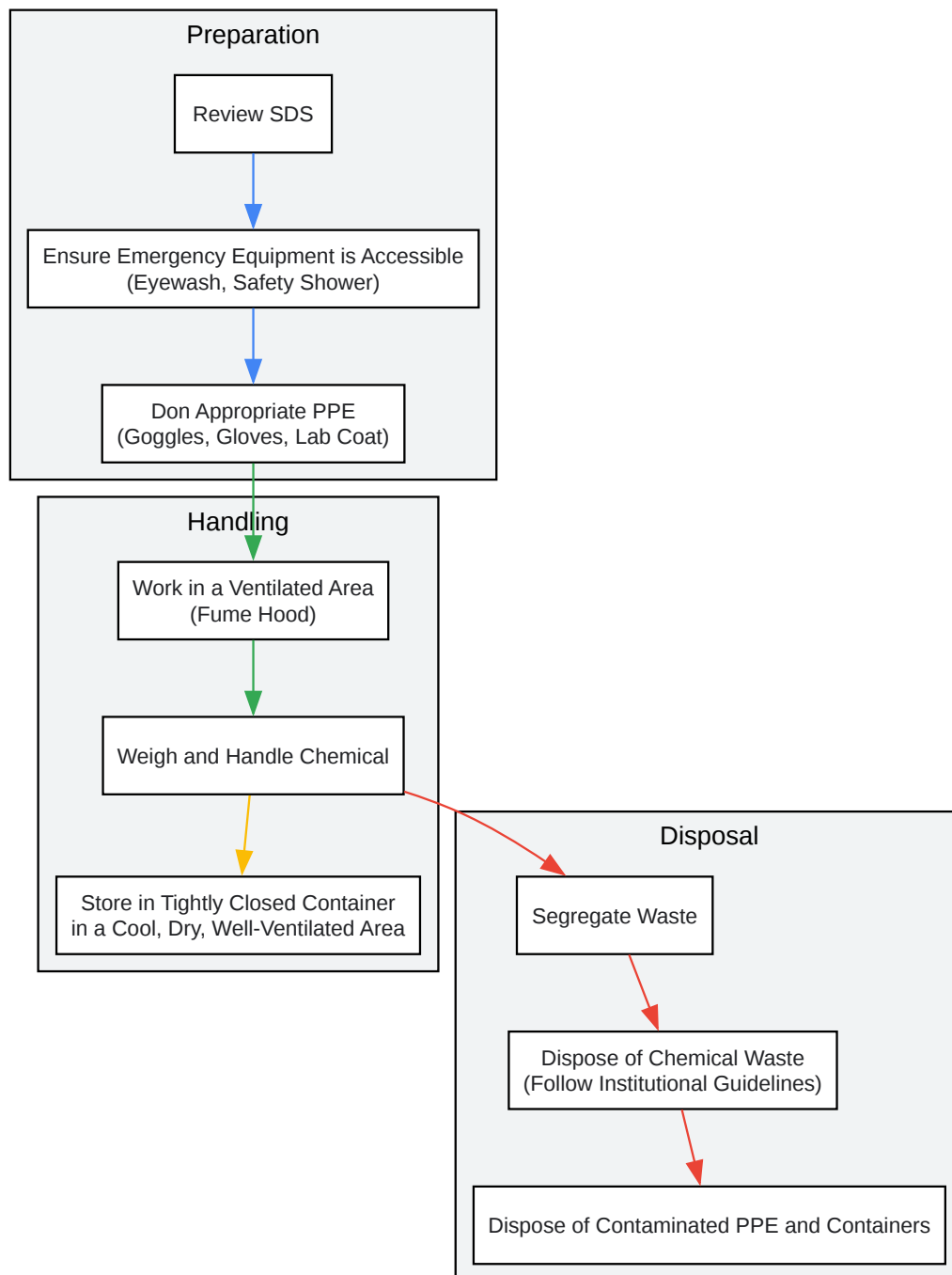
Disposal Protocol:

- Waste Characterization: It is the responsibility of the waste generator to comply with all federal, state, and local regulations for hazardous waste disposal.[6]
- Chemical Disposal: The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber system.[6] Do not allow the product to enter drains, waterways, or the soil.[6]

- Container Disposal: Dispose of the container as unused product.^[6] Do not reuse empty containers.^[6] Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.^[8]

Workflow for Safe Handling of 5-Amino-2-chlorobenzotrifluoride

Workflow for Safe Handling of 5-Amino-2-chlorobenzotrifluoride

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **5-Amino-2-chlorobenzotrifluoride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. 5-Amino-2-chlorobenzotrifluoride | 320-51-4 | TCI AMERICA [tcichemicals.com]
- 3. 5-Amino-2-chlorobenzotrifluoride | 320-51-4 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 4. calpaclab.com [calpaclab.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Amino-2-chlorobenzotrifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b120176#personal-protective-equipment-for-handling-5-amino-2-chlorobenzotrifluoride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com